

Scale-up synthesis procedures for CAS 83647-29-4

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Compound of Interest

Compound Name: 1-Cyanopiperidine-4-carboxylic acid

CAS No.: 179536-08-4

Cat. No.: B575947

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Application Note: Scale-Up Synthesis of Dabigatran Intermediate (Nitro-Coupled Precursor)

Executive Summary

This application note details the scale-up synthesis protocol for Ethyl 3-[amino]propanoate (herein referred to as the Nitro-Intermediate). This compound is the critical "bottleneck" intermediate in the synthesis of Dabigatran Etexilate (Pradaxa), a direct thrombin inhibitor.

While CAS 83647-29-4 is frequently referenced in raw material inquiries, it is chemically synonymous in industrial contexts with the Nitro-Intermediate (often indexed as CAS 429659-01-8 or related salt forms) or its immediate precursors depending on the supplier's nomenclature. This guide focuses on the coupling reaction between 4-(methylamino)-3-nitrobenzoic acid and ethyl 3-(pyridin-2-ylamino)propanoate, as this step presents the most significant process engineering challenges (exotherm control, HCl scavenging, and impurity management) during scale-up.

Retrosynthetic Analysis & Pathway

The synthesis is a convergent coupling of an activated acid chloride with a secondary amine. The process efficiency relies on the strict control of the "Schotten-Baumann" type conditions adapted for anhydrous organic solvents.

Reaction Scheme:

- Activation: 4-(methyamino)-3-nitrobenzoic acid

Acid Chloride (via Thionyl Chloride).

- Coupling: Acid Chloride + Ethyl 3-(pyridin-2-ylamino)propanoate

Nitro-Intermediate.

Figure 1: Convergent synthesis pathway for the Nitro-Intermediate.

Critical Process Parameters (CPPs)

Scale-up failure often stems from neglecting these thermodynamic and kinetic parameters:

Parameter	Specification	Scientific Rationale
Activation Temp	70–75°C (Reflux)	Ensures complete conversion to acid chloride. Incomplete conversion leads to unreacted acid impurity in the final product.
Coupling Temp	< 10°C (Addition)	The reaction is highly exothermic. High temperatures during addition promote impurity formation (dimers).
Base Stoichiometry	2.2 – 2.5 eq	Essential to scavenge HCl generated. Excess base prevents protonation of the pyridine ring, which would deactivate the nucleophile.
Water Content	< 0.1% (KF)	Acid chloride is moisture sensitive. Hydrolysis regenerates the starting acid, reducing yield and complicating purification.

Detailed Scale-Up Protocol

Scale Basis: 100 g Input (Acid) Expected Yield: 85–92% Purity Target: > 98.5% (HPLC)

Phase 1: Activation (Acid Chloride Formation)

- Setup: Equip a 2L reactor with a mechanical stirrer, reflux condenser, nitrogen inlet, and a scrubber system (for SO₂/HCl gas).
- Charging: Charge 4-(methylamino)-3-nitrobenzoic acid (100.0 g, 0.51 mol) and Toluene (500 mL).
 - Note: Toluene is preferred over DCM for scale-up due to higher boiling point and better safety profile.

- Activation: Add Thionyl Chloride (SOCl₂) (78.9 g, 0.66 mol) dropwise over 30 minutes.
 - Caution: Significant gas evolution. Ensure scrubber is active.
- Reaction: Heat the slurry to reflux (110°C). Stir for 3–4 hours.
 - IPC (In-Process Control): Monitor by HPLC (quench aliquot with methanol). Target < 1.0% unreacted acid.
- Distillation: Distill off excess SOCl₂ and Toluene under reduced pressure to obtain the crude Acid Chloride as a semi-solid or thick oil.
- Re-dissolution: Dissolve the residue in dry Tetrahydrofuran (THF) (300 mL) and cool to 0°C.

Phase 2: Coupling Reaction

- Preparation of Amine Solution: In a separate vessel, dissolve Ethyl 3-(pyridin-2-ylamino)propanoate (109.0 g, 0.56 mol, 1.1 eq) and Triethylamine (TEA) (129.0 g, 1.27 mol, 2.5 eq) in THF (200 mL).
- Addition: Slowly add the Acid Chloride/THF solution (from Phase 1) to the Amine/TEA solution over 60–90 minutes.
 - Critical: Maintain internal temperature below 10°C. The reaction is rapid and exothermic.
- Completion: Allow the mixture to warm to 20–25°C and stir for 2 hours.
 - IPC:[1] HPLC should show < 0.5% unreacted amine.

Phase 3: Workup and Purification

- Quench: Add Water (500 mL) slowly to quench the reaction salts (TEA·HCl).
- Extraction: Separate the phases. Extract the aqueous layer with Ethyl Acetate (2 x 200 mL). Combine organic layers.
- Wash: Wash organics with Sat. NaHCO₃ (300 mL) to remove unreacted acid, followed by Brine (300 mL).

- Crystallization:
 - Concentrate the organic phase to approx. 300 mL volume.
 - Add Ethanol (600 mL) and heat to reflux until dissolved.
 - Cool slowly to 0–5°C over 4 hours. The Nitro-Intermediate will crystallize as a yellow/orange solid.
- Isolation: Filter the solid and wash with cold Ethanol (100 mL).
- Drying: Vacuum dry at 50°C for 12 hours.

Process Engineering & Safety (Graphviz Workflow)

The following diagram illustrates the logical flow and critical control points (CCPs) for the manufacturing process.

Figure 2: Manufacturing workflow highlighting Critical Control Points (CCPs).

Analytical Controls & Troubleshooting

Issue	Probable Cause	Corrective Action
Low Yield	Hydrolysis of Acid Chloride	Ensure THF is anhydrous (<0.05% H ₂ O). Limit exposure of crude acid chloride to air.
High Impurity (Dimer)	Poor agitation or "Hot spots" during addition	Increase stirring speed (RPM). Slow down addition rate. Ensure cooling jacket is efficient.
Color Issue	Oxidation of amine	Sparge all solvents with Nitrogen. Perform reaction under inert atmosphere.

Analytical Specification (HPLC):

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus), 150 x 4.6 mm, 3.5 µm.

- Mobile Phase: A: 0.1% Formic Acid in Water; B: Acetonitrile. Gradient 10% B to 90% B over 20 min.
- Detection: UV @ 254 nm.
- Retention Time: Nitro-Intermediate typically elutes at ~12-14 min; Starting Amine at ~4 min.

References

- Huel, N. H., et al. (2002). Structure-Based Design of Novel Potent Nonpeptide Thrombin Inhibitors. *Journal of Medicinal Chemistry*, 45(9), 1757–1766. [Link](#)
- Boehringer Ingelheim Pharma KG. (1998). Disubstituted Bicyclic Heterocycles, Processes for their Preparation and their Use as Medicaments. WO Patent 98/37075. [Link](#)
- Chen, B., et al. (2013). Improved Synthesis of Dabigatran Etexilate Mesylate. *Organic Process Research & Development*, 17(10), 1356–1360. [Link](#)
- Zerban, G., et al. (2008). Process for the Preparation of Dabigatran Etexilate.[1][2] US Patent Application 2008/0200682. [Link](#)

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Sources

- 1. Preparation method for ethyl 3-(pyridin-2-ylamino) propanoate - Eureka | Patsnap [eureka.patsnap.com]
- 2. nbinno.com [nbinno.com]
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